

Analytical Protocols for Disodium Resorcinolate: HPLC-UV & Bromometric Titration

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Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: 6025-45-2

Cat. No.: B1598820

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Executive Summary & Chemical Context[1][2][3]

Disodium resorcinolate (CAS: 6025-45-2) is the dialkali metal salt of resorcinol. While functionally equivalent to resorcinol in many chemical applications, its analytical handling requires specific protocols due to its ionic nature and solution-state behavior.

The Critical Stability Challenge: Unlike resorcinol (which is weakly acidic, pKa

9.3, 11.1), disodium resorcinolate acts as a strong base in aqueous solution. Upon dissolution, it hydrolyzes to release hydroxide ions, raising the pH significantly.

Senior Scientist Insight: Phenolate ions are exponentially more susceptible to oxidative degradation (turning pink/brown quinoid byproducts) than their protonated phenol counterparts. Therefore, sample preparation must involve immediate acidification to protonate the species back to resorcinol (

) for stable analysis.

This guide details two validated methods:

- RP-HPLC-UV: For high-specificity quantification and impurity profiling (trace level to assay).
- Bromometric Titration: For high-precision bulk assay (purity testing).

Method A: RP-HPLC-UV (Primary Protocol)

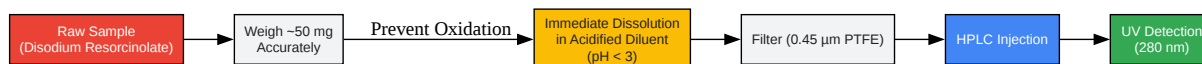
This method utilizes Reverse Phase Chromatography.^{[1][2][3]} Since the disodium salt dissociates in the mobile phase, the analyte is quantified as Resorcinol, and the result is mathematically converted back to the disodium salt equivalent.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	C18 (e.g., Agilent Zorbax Eclipse XDB-C18),	Provides adequate hydrophobic retention for polar phenols.
Mobile Phase	Methanol : Water (40 : 60 v/v)	Methanol ensures solubility; water ratio tunes retention.
Flow Rate	1.0 mL/min	Standard flow for backpressure management.
Detection	UV @ 280 nm	Max absorption for the benzene ring; minimizes solvent noise.
Injection Vol	10 - 20 L	Dependent on concentration target.
Run Time	~6 - 8 minutes	Resorcinol typically elutes at 3.5 - 4.0 min.
Column Temp	(Ambient)	Higher temps may degrade thermally labile oxidation products.

Sample Preparation Workflow (Critical)

Diluent: 10% Methanol in 0.1% Phosphoric Acid (aq). The phosphoric acid is non-negotiable; it clamps the pH < 3, ensuring the analyte exists as stable Resorcinol.



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Figure 1: HPLC Sample Preparation workflow emphasizing the critical acidification step to prevent oxidative degradation.

Calculation

The HPLC quantifies the mass of Resorcinol (

). To find the mass of Disodium Resorcinolate (

):

Method B: Bromometric Titration (Bulk Assay)

For raw material purity assessment where HPLC is unavailable or absolute stoichiometry is preferred, the Koppeschaar bromination method is the gold standard.

Principle

Resorcinol reacts with excess bromine (generated in situ) to form tribromoresorcinol. The unreacted bromine is then back-titrated with sodium thiosulfate.

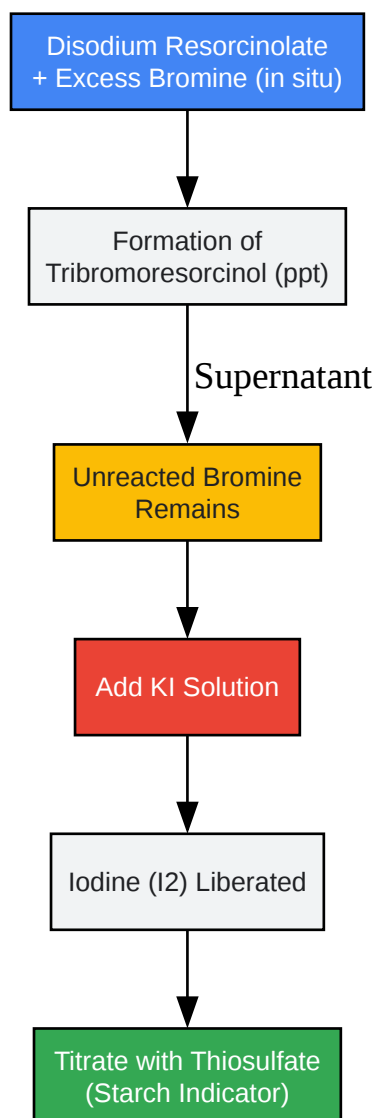
Reaction Stoichiometry:

- Generation:
- Substitution:
- Iodine Release:

- Titration:

Protocol Steps

- Dissolution: Dissolve ~150 mg of Disodium Resorcinolate in water. Immediately add 30 mL of 0.1 N Bromine solution (VS) and 5 mL HCl.
- Reaction: Stopper the flask immediately. Shake for 1 minute and allow to stand for 2 minutes. Note: A white precipitate of tribromoresorcinol will form.
- Iodine Release: Carefully loosen the stopper, add 5 mL of Potassium Iodide (KI) solution, and re-stopper. Shake briefly.
- Titration: Titrate the liberated iodine with 0.1 N Sodium Thiosulfate () using starch indicator near the endpoint (blue to colorless).
- Blank: Perform a blank titration omitting the sample.



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Figure 2: Logical flow of the back-titration method. The quantification is based on the difference between the Blank and Sample titrant volumes.

Method Validation & Performance Data

The following performance characteristics are typical when using the HPLC method described above on a standard C18 column.

Parameter	Typical Value	Acceptance Criteria
Linearity ()		
Range		N/A
Precision (RSD)		
Recovery (Accuracy)		
LOD		Signal-to-Noise > 3
LOQ		Signal-to-Noise > 10

References

- Validation of HPLC Methods for Resorcinol: Title: HPLC method development and validation to determinate resorcinol for quality control in pharmaceutical formulations. Source: Journal of Advanced Pharmaceutical Technology & Research (via NCBI/PMC). URL:[[Link](#)]
- Classical Titration Protocols: Title: Quantitative determinations of phenol and resorcinol in pharmaceutical dosage forms.[4][5][6] Source: Journal of Pharmaceutical Sciences (PubMed).[4][5] URL:[[Link](#)]
- Stability Considerations: Title: Enhanced stability of phenylethyl resorcinol in elastic vesicular formulations. Source: ResearchGate (Journal of Drug Delivery Science and Technology). URL:[[Link](#)]

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Sources

- [1. 3PC-011 Hplc method development and validation to determinate resorcinol for quality control in pharmaceutical formulations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Quantitative Analysis of Resorcinol from Marketed Hair Tonic Using Liquid Chromatographic Technique - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Separation of Resorcinol on Newcrom R1 HPLC column | SIELC Technologies \[sielc.com\]](#)
- [4. Simultaneous Quantification of Dexpanthenol and Resorcinol from Hair Care Formulation Using Liquid Chromatography: Method Development and Validation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Quantitative determinations of phenol and resorcinol in pharmaceutical dosage forms by high-pressure liquid chromatography - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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